

CAS number and identifiers for Diiodogermane

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Compound of Interest

Compound Name: *Diiodogermane*

CAS No.: *13573-08-5*

Cat. No.: *B084338*

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Technical Monograph: Germanium(II) Iodide (

) Synonyms: **Diiodogermane** (Trade), Germanium Diiodide, Divalent Germanium Iodide

Executive Summary

This technical guide profiles Germanium(II) Iodide (

), a critical inorganic precursor in the synthesis of germanium-based semiconductors, perovskite photovoltaics, and organogermanium pharmaceuticals. While IUPAC nomenclature defines "**diiodogermane**" as the hydride derivative

, the term is frequently used in industrial catalogs to denote the stable divalent solid

. This guide focuses on the commercially and scientifically dominant Germanium(II) Iodide (

) (CAS: 13573-08-5), detailing its physicochemical properties, validated synthesis protocols, and application in carbenoid chemistry.

Part 1: Chemical Identity & Identifiers

The following identifiers are essential for procurement, regulatory compliance, and database integration.

Identifier Type	Value	Notes
Chemical Name	Germanium(II) Iodide	Primary technical name
Trade Synonym	Diiodogermane	Common usage (ambiguous with)
CAS Number	13573-08-5	Standard identifier for solid
Alt. [1] [2] [3] [4] [5] [6] [7] CAS	14694-31-6	Less common, sometimes associated with hydrates/forms
PubChem CID	6327215	Specific to the divalent iodide
Molecular Formula		
Molecular Weight	326.43 g/mol	
SMILES	I[Ge]I	Canonical
InChI Key	IAGYEMVJHPEPGE-UHFFFAOYSA-N	
Appearance	Yellow to orange crystalline solid	Hexagonal platelets

“

Critical Distinction: Researchers must distinguish

from Germanium(IV) Iodide (

, CAS: 13450-95-8).

is a tetravalent, lower-melting orange solid (

144°C).

is a divalent, polymeric solid that decomposes/sublimes at higher temperatures.

Part 2: Physicochemical Properties

is not a simple molecular solid; it adopts a layered structure characteristic of Group 14 dihalides. This structural anisotropy dictates its solubility and reactivity.

Structural & Thermal Data

- Crystal System: Hexagonal (type structure).
- Lattice Parameters:
Å,
Å.
- Density: 5.37 g/cm³.[\[3\]](#)
- Melting Point: Decomposes >450°C (Sublimes under vacuum at ~240°C).[\[3\]](#)
- Bandgap: ~2.45 eV (Indirect), ~2.8 eV (Direct). Suitable for wide-bandgap optoelectronics.

Solubility & Stability[\[4\]](#)[\[5\]](#)

- Solvents: Soluble in dilute acids (HCl), forming trichlorogermeryl complexes (

-) . Slightly soluble in organic solvents like chloroform () and benzene, often requiring donor ligands (phosphines/amines) to form soluble adducts.
- Hydrolysis: High. Reacts instantly with moisture to form Germanium(II) Hydroxide () and Hydroiodic Acid (HI).
 - Reaction:

Part 3: Synthesis & Production Protocols

Two primary routes exist: Wet Chemical Reduction (for laboratory scale) and Direct Vapor Transport (for high-purity crystal growth).

Method A: Wet Chemical Reduction (The Hypophosphorous Route)

This method is preferred for generating

from readily available

or

precursors.

Mechanism:

[8]

Protocol Steps:

- Precursor Dissolution: Dissolve 10g of Germanium(IV) Iodide () in 57% Hydroiodic Acid (HI).
- Reduction: Slowly add 50% Hypophosphorous Acid () under vigorous stirring at 80°C.
- Precipitation: The solution turns from reddish-orange to pale yellow as

precipitates.

- Isolation: Cool the mixture to room temperature. Filter the yellow precipitate under an inert atmosphere (Argon/Nitrogen).
- Purification: Wash with dilute HI, then vacuum dry at 50°C.
- Storage: Store in a glovebox; material degrades to
in air.

Method B: Direct Synthesis (Vapor Transport)

Used for creating high-purity single crystals for semiconductor applications.

Protocol Steps:

- Loading: Place stoichiometric amounts of Ge metal powder (99.999%) and Iodine () in a quartz ampoule.
- Sealing: Evacuate the ampoule to
Torr and flame seal.
- Heating Profile:
 - Zone A (Source): 400°C (Formation of
vapor).
 - Zone B (Deposition): 550°C (Disproportionation/Equilibrium shift).
- Reaction:
(controlled by temperature gradient).

Part 4: Applications & Reactivity Logic

acts as a germylene (divalent germanium carbene analog), possessing a lone pair of electrons on the germanium atom. This makes it a versatile reagent for insertion reactions and

nanomaterial synthesis.

Organometallic Insertion (Carbenoid Chemistry)

inserts into carbon-halogen bonds, a key step in synthesizing organogermanes for drug delivery candidates.

- Example: Reaction with alkyl halides (
) to form Alkylgermanium trihalides (
).

Perovskite Photovoltaics

serves as the lead-free alternative precursor for Cesium Germanium Iodide (

) perovskites.

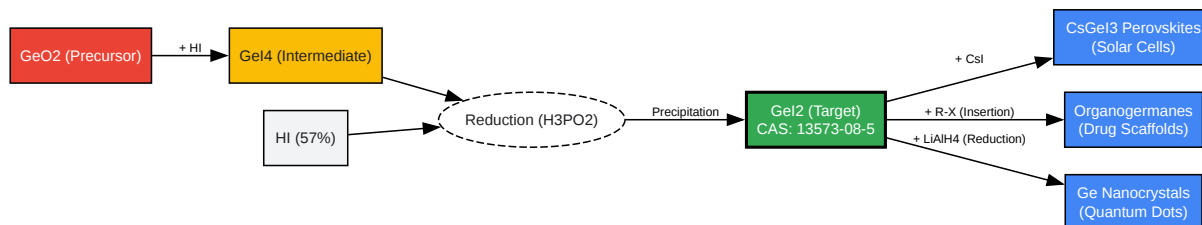
- Advantage:[9] Eliminates toxicity of Lead (
).
- Challenge:
 easily oxidizes to
 , requiring strict encapsulation.

Nanocrystal Synthesis

Used to synthesize Germanium Nanocrystals (Ge NCs) via reduction with Lithium Aluminum Hydride (

) or thermal disproportionation in oleylamine.

Visual Logic: Synthesis & Application Flow



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Figure 1: Synthesis pathway from oxide precursors to high-value applications in photovoltaics and organic synthesis.

Part 5: Safety & Handling (SDS Summary)

Hazard Class: Corrosive (Category 1B). Signal Word: DANGER.

- Moisture Sensitivity:

hydrolyzes rapidly to release Hydrogen Iodide (HI) gas, which is highly corrosive to respiratory tissues.

- Control: Handle strictly in a Nitrogen/Argon-filled glovebox.

- Skin/Eye Contact: Causes severe skin burns and eye damage.

- PPE: Neoprene gloves, face shield, and lab coat required.

- Storage: Keep below 30°C, dark, inert atmosphere. Decomposition turns the yellow solid to brown/black (

metal +

).

References

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